

# In-Depth Technical Guide: 3-(2-Methoxypyridin-4-YL)propanoic Acid

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## Compound of Interest

Compound Name: 3-(2-Methoxypyridin-4-YL)propanoic acid

Cat. No.: B035425

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CAS Number: 102336-07-2

This technical guide provides a comprehensive overview of **3-(2-Methoxypyridin-4-YL)propanoic acid**, a heterocyclic compound of interest to researchers and professionals in drug development and chemical synthesis. This document details its chemical and physical properties, safety information, and insights into its potential biological significance based on related structures.

## Chemical and Physical Properties

While extensive experimental data for **3-(2-Methoxypyridin-4-YL)propanoic acid** is not readily available in public literature, its fundamental properties have been determined and are summarized below.

Property	Value	Source
CAS Number	102336-07-2	
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub>	[1]
Molecular Weight	181.19 g/mol	N/A
Monoisotopic Mass	181.0739 Da	[1]
Predicted XlogP	0.9	[1]

Structure:

Caption: Chemical structure of **3-(2-Methoxypyridin-4-YL)propanoic acid**.

## Spectroscopic Data

Detailed experimental spectroscopic data for **3-(2-Methoxypyridin-4-YL)propanoic acid** is limited. However, predicted mass spectrometry data can provide valuable information for its identification.

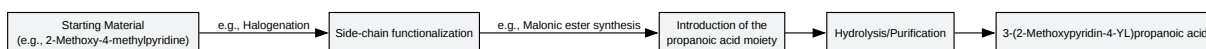
Predicted Mass Spectrometry Data:

Adduct	m/z
[M+H] <sup>+</sup>	182.08118
[M+Na] <sup>+</sup>	204.06312
[M-H] <sup>-</sup>	180.06662
[M+NH <sub>4</sub> ] <sup>+</sup>	199.10772
[M+K] <sup>+</sup>	220.03706
[M+H-H <sub>2</sub> O] <sup>+</sup>	164.07116
[M+HCOO] <sup>-</sup>	226.07210
[M+CH <sub>3</sub> COO] <sup>-</sup>	240.08775

Data sourced from PubChemLite.[1]

## Synthesis

A detailed, experimentally verified protocol for the synthesis of **3-(2-Methoxypyridin-4-YL)propanoic acid** is not publicly available. However, general synthetic strategies for related pyridine carboxylic acids can be adapted. One potential synthetic workflow is outlined below.



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Caption: A generalized synthetic workflow for **3-(2-Methoxypyridin-4-YL)propanoic acid**.

## Biological Activity and Potential Applications

While no specific biological activity has been reported for **3-(2-Methoxypyridin-4-YL)propanoic acid**, the broader class of pyridine carboxylic acid derivatives is known for a wide range of pharmacological effects.[2] These compounds are recognized for their therapeutic potential in various diseases, including infections, inflammation, and cancer.[2] The pyridine ring is a common scaffold in medicinal chemistry, known to interact with biological targets through  $\pi$ - $\pi$  stacking and hydrogen bonding.[2] The carboxylic acid group can enhance polarity and coordinate with metal ions in enzymes.[2]

Given these general properties of related compounds, **3-(2-Methoxypyridin-4-YL)propanoic acid** could be a candidate for screening in various biological assays to explore its potential as an enzyme inhibitor or for other therapeutic applications.[2]

## Safety and Handling

For safe handling of **3-(2-Methoxypyridin-4-YL)propanoic acid**, standard laboratory precautions for handling chemical reagents should be followed. This includes the use of personal protective equipment such as safety glasses, gloves, and a lab coat.[3] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of any potential dust or vapors.[3] In case of contact with skin or eyes, the affected area should be rinsed immediately with plenty of water.[3]

General First Aid Measures:

- Inhalation: Move the person to fresh air.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: Rinse mouth with water.

Always consult the material safety data sheet (MSDS) provided by the supplier for complete and detailed safety information.

## Conclusion

**3-(2-Methoxypyridin-4-YL)propanoic acid** is a chemical compound with potential for further investigation in the fields of medicinal chemistry and drug discovery. While specific experimental data is currently sparse, its structural relationship to biologically active pyridine carboxylic acids suggests it may possess interesting pharmacological properties. Further research is warranted to fully characterize its physical, chemical, and biological profile.

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## References

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